

Personal protective equipment for handling 7-Keto Cholesterol

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Compound of Interest

Compound Name: 7-Keto Cholesterol

Cat. No.: B15748064

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Essential Safety and Handling Guide for 7-Keto Cholesterol

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for handling **7-Keto Cholesterol**, including personal protective equipment (PPE) recommendations, procedural guidance, and disposal plans.

Chemical and Physical Properties

A summary of the key properties of **7-Keto Cholesterol** is provided in the table below.

Property	Value
Synonyms	Δ^5 -Cholesterol-3 β -ol-7-one, 3 β -hydroxy-cholesterol-5-en-7-one, 7-oxo Cholesterol
CAS Number	566-28-9
Molecular Formula	C ₂₇ H ₄₄ O ₂
Molecular Weight	400.6 g/mol
Appearance	Crystalline solid
Storage	-20°C
Solubility	Soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide.[1] Sparingly soluble in aqueous buffers.[1]

Hazard Identification and Personal Protective Equipment

While **7-Keto Cholesterol** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is recommended to handle it as potentially hazardous until further information is available.[1] The primary routes of exposure to be avoided are ingestion, inhalation, and contact with eyes or skin.[1]

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Inspected prior to use.[2]
Eye Protection	Safety glasses with side shields or goggles	Conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Body Protection	Laboratory coat	Standard laboratory coat.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust is generated, a fume hood should be used.

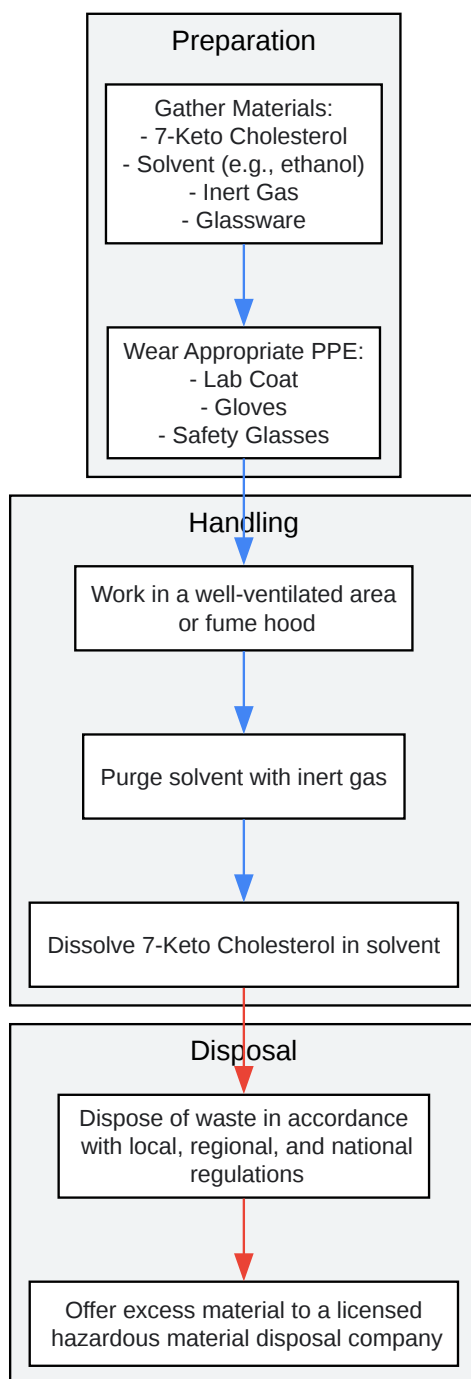
Handling and Experimental Procedures

Preparation of Stock Solutions

7-Keto Cholesterol is supplied as a crystalline solid.^[1] To prepare a stock solution, dissolve the solid in an appropriate organic solvent such as ethanol, DMSO, or dimethyl formamide.^[1] It is recommended to purge the solvent with an inert gas before dissolving the compound.^[1]

Workflow for Handling **7-Keto Cholesterol**

Workflow for Handling 7-Keto Cholesterol

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Caption: This diagram outlines the procedural workflow for safely handling **7-Keto Cholesterol** in a laboratory setting.

First Aid and Emergency Procedures

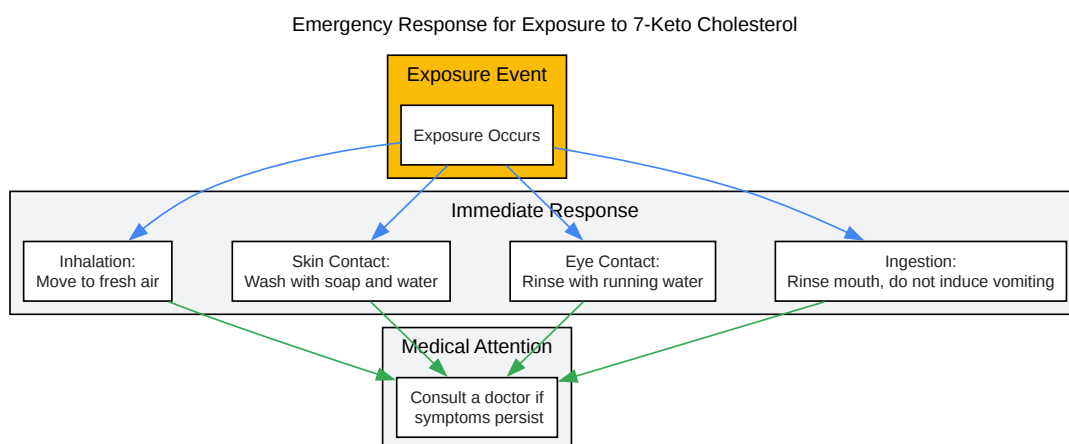
In the event of exposure, follow these first-aid measures:

Exposure Route	First Aid Measures
Inhalation	Move to fresh air. If symptoms persist, consult a doctor. [3]
Skin Contact	Wash off with soap and plenty of water. [2] Generally, the product does not irritate the skin. [3]
Eye Contact	Rinse opened eye for several minutes under running water. [3]
Ingestion	Rinse mouth with water. Do not induce vomiting. If symptoms persist, consult a doctor. [2] [3]

Emergency Response for Spills

In case of a spill, personal precautions are generally not required.[\[3\]](#) However, it is good practice to wear appropriate PPE. Pick up the spilled material mechanically.[\[3\]](#) Avoid releasing the substance into the environment and prevent it from entering sewers or surface and ground water.[\[3\]](#)

Emergency Response Protocol



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Caption: This diagram illustrates the immediate first aid steps to be taken in case of exposure to **7-Keto Cholesterol**.

Disposal Plan

Dispose of contents and containers in accordance with all local, regional, national, and international regulations.[3] Unused or expired material should be offered to a licensed hazardous material disposal company.[2] Contaminated packaging should be disposed of in the same manner as the product itself.[2] The product may be burned in a chemical incinerator equipped with an afterburner and scrubber.[2]

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